

# Chemical Identity and Regulatory Context

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Thioquinapiperifil

CAS No.: 220060-39-9

Cat. No.: S545254

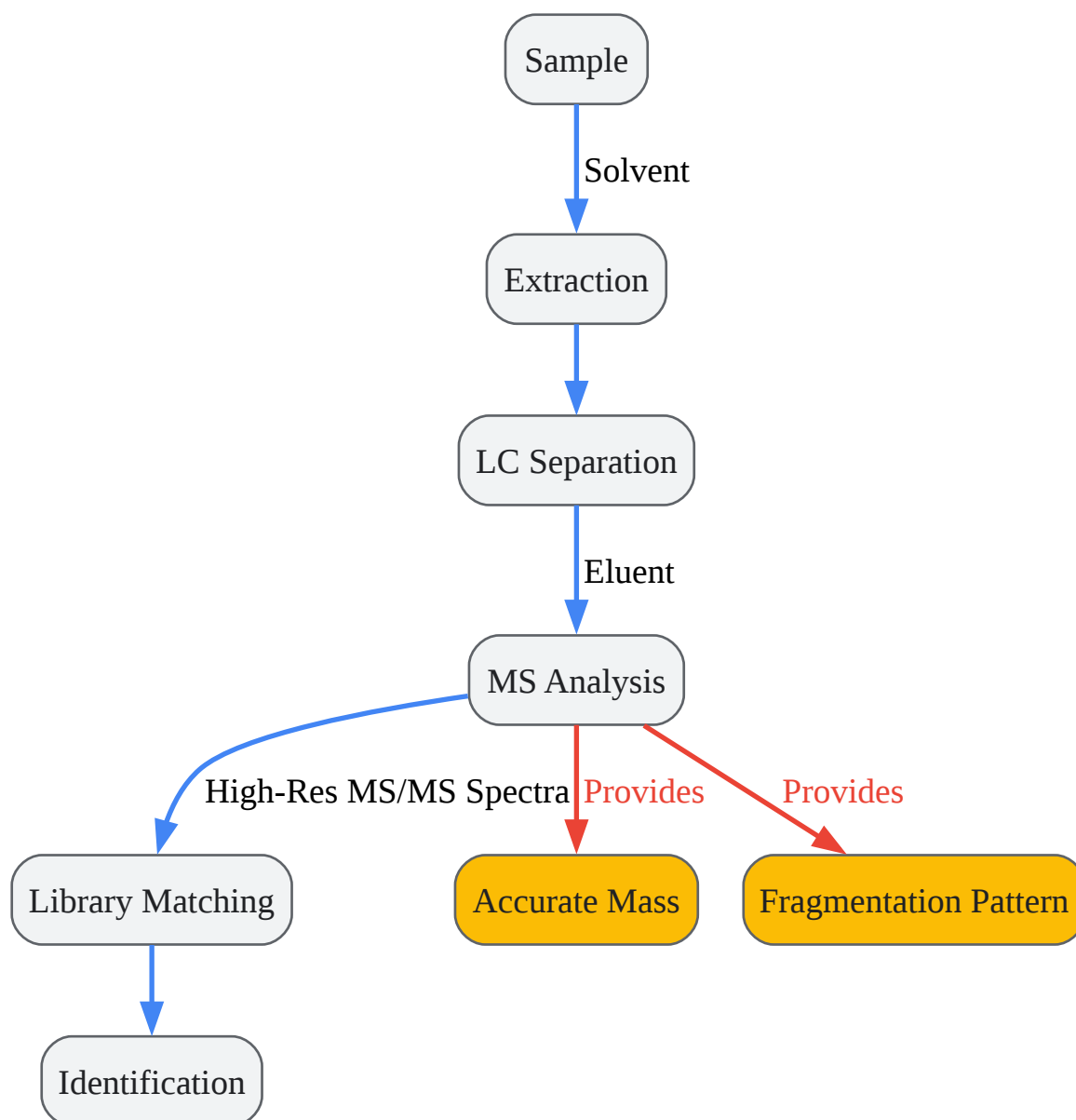
Get Quote

**Thioquinapiperifil** is an **imidazoquinazoline derivative** and was identified as an unapproved phosphodiesterase-5 (PDE-5) inhibitor illegally added to a dietary supplement marketed for sexual enhancement [1]. Its key characteristics are summarized below:

Property	Description
IUPAC Name	3-ethyl-1,3-dihydro-8-[[[2-[4-(hydroxymethyl)-1-piperidinyl]phenyl]methyl]amino]-2H-imidazo[4,5-g]quinazoline-2-thione [1]
Molecular Formula	C <sub>24</sub> H <sub>28</sub> N <sub>6</sub> OS [1]
Molecular Weight	448 g/mol [1]
Original Developer	Kyowa Hakko Kogyo Co., Ltd. (reportedly as KF31327) [1]
Context of Discovery	Found alongside thildenafil in an adulterated dietary supplement [1].

## Analytical Detection and Workflow

The discovery and identification of **thioquinapiperifil** relied on analytical techniques. The general workflow for identifying such adulterants is summarized below. This methodology can be applied to **thioquinapiperifil** and similar compounds [2] [3].



[Click to download full resolution via product page](#)

*General analytical workflow for identifying unapproved PDE-5 inhibitors.*

## Detailed Methodologies

Based on the techniques used for similar compounds, here are plausible experimental protocols for identifying and quantifying **thioquinapiperifil**:

- **Liquid Chromatography-Mass Spectrometry (LC-MS) Analysis** [2]
  - **Chromatography**: Reversed-phase C18 column with gradient elution using water and acetonitrile, both containing 0.2% acetic acid, at a flow rate of 0.2 mL/min.
  - **Mass Spectrometry**: Ion Trap-Time of Flight (IT-TOF) mass spectrometer with an electrospray ionization (ESI) source operating in positive ion mode.
  - **Identification**: Based on the accurate mass of the parent and fragment ions, and comparison with spectral libraries.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy** [1] [4]
  - **Purpose**: To unambiguously determine the molecular structure of an unknown compound.
  - **Techniques**: A full suite of NMR experiments, including DEPT, COSY, TOCSY, HMQC, and HMBC, is typically used to elucidate the structure of a new analog.
- **Quantitative Analysis (HPLC-UV)** [1]
  - **Method**: High-Performance Liquid Chromatography with an Ultraviolet (UV) detector.
  - **Application**: The supplement in which **thioquinapiperifil** was found contained approximately **13-15 mg/tablet** of the compound [1].

## Research Implications and Next Steps

The identification of **thioquinapiperifil** highlights an ongoing issue of undisclosed synthetic drugs in products marketed as "natural" or "dietary supplements" [3]. These adulterated products pose significant health risks as their pharmacological and toxicological profiles are not fully understood [2].

To obtain a more complete bioactivity profile, I suggest these research directions:

- **Search scientific literature databases** like PubMed and Scopus for "KF31327", the compound's original research code.
- **Review patent filings** from the developer, Kyowa Hakko Kogyo Co., Ltd., which may contain biological data.
- **Consult regulatory alerts** from agencies like the FDA, which sometimes publish analytical findings on adulterants.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Determination of a new type of phosphodiesterase-5 ... [pubmed.ncbi.nlm.nih.gov]
2. Screening of Phosphodiesterase-5 Inhibitors and Their ... [mdpi.com]
3. Mass spectrometric analysis of pharmaceutical adulterants ... [academia.edu]
4. Identification of a new analogue of sildenafil added illegally to ... [colab.ws]

To cite this document: Smolecule. [Chemical Identity and Regulatory Context]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b545254#thioquinapiperifil-bioactivity-profile>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)